

DBCO-PEG2-NH-Boc solubility in aqueous and organic solvents.

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Compound of Interest

Compound Name: DBCO-PEG2-NH-Boc

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An In-Depth Technical Guide to the Solubility of **DBCO-PEG2-NH-Boc**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the solubility characteristics of **DBCO-PEG2-NH-Boc** (Dibenzocyclooctyne-PEG2-tert-butyloxycarbonyl amine), a heterobifunctional linker commonly used in bioconjugation and click chemistry. Understanding the solubility of this reagent is critical for its effective use in various experimental and developmental workflows, including antibody-drug conjugates (ADCs) and targeted drug delivery systems.

Core Compound Properties

DBCO-PEG2-NH-Boc is comprised of three key components: a dibenzocyclooctyne (DBCO) group for copper-free click chemistry, a hydrophilic two-unit polyethylene glycol (PEG2) spacer, and a Boc-protected amine group for subsequent conjugation reactions after deprotection.^{[1][2]} The PEG spacer is incorporated to enhance the hydrophilicity and water solubility of the molecule.^{[3][4][5]}

Table 1: Physicochemical Properties of **DBCO-PEG2-NH-Boc**

Property	Value	Source(s)
Chemical Formula	C ₃₀ H ₃₇ N ₃ O ₆	
Molecular Weight	~535.6 g/mol	
CAS Number	2377004-08-3	
Appearance	Solid or viscous liquid	
Purity	Typically ≥95% or ≥98%	
Storage	Recommended at -20°C	

Solubility Profile

The solubility of **DBCO-PEG2-NH-Boc** is dictated by the interplay between its hydrophobic DBCO and Boc groups and its hydrophilic PEG2 spacer. While the PEG chain enhances water solubility, the overall molecule retains significant nonpolar character.

Aqueous Solubility

Precise quantitative data for the aqueous solubility of **DBCO-PEG2-NH-Boc** is not widely published in public literature or supplier documentation. The presence of the short PEG2 chain is intended to improve hydrophilicity compared to a non-PEGylated DBCO linker. However, complete solubility in pure aqueous buffers may be limited. For many bioconjugation reactions that occur in aqueous environments, a co-solvent is often required to achieve the necessary working concentration.

Organic Solvent Solubility

Product specification sheets from multiple suppliers consistently report that **DBCO-PEG2-NH-Boc** is soluble in common polar aprotic organic solvents.

Table 2: Qualitative Solubility of **DBCO-PEG2-NH-Boc** in Various Solvents

Solvent	Type	Solubility	Source(s)
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble	
Dimethylformamide (DMF)	Polar Aprotic	Soluble	
Dichloromethane (DCM)	Nonpolar	Soluble	
Water / Aqueous Buffers	Polar Protic	Limited	

Note: "Soluble" indicates that the compound is generally soluble for typical stock solution concentrations (e.g., 1-10 mg/mL). Researchers should perform their own tests for specific high-concentration applications.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the thermodynamic solubility of **DBCO-PEG2-NH-Boc** in a solvent of interest, based on the well-established shake-flask method.

Materials

- **DBCO-PEG2-NH-Boc**
- Solvent of interest (e.g., PBS pH 7.4, DMSO)
- Vials with screw caps
- Orbital shaker or rotator
- Centrifuge capable of handling vials
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)

- Syringe filters (0.22 μm)

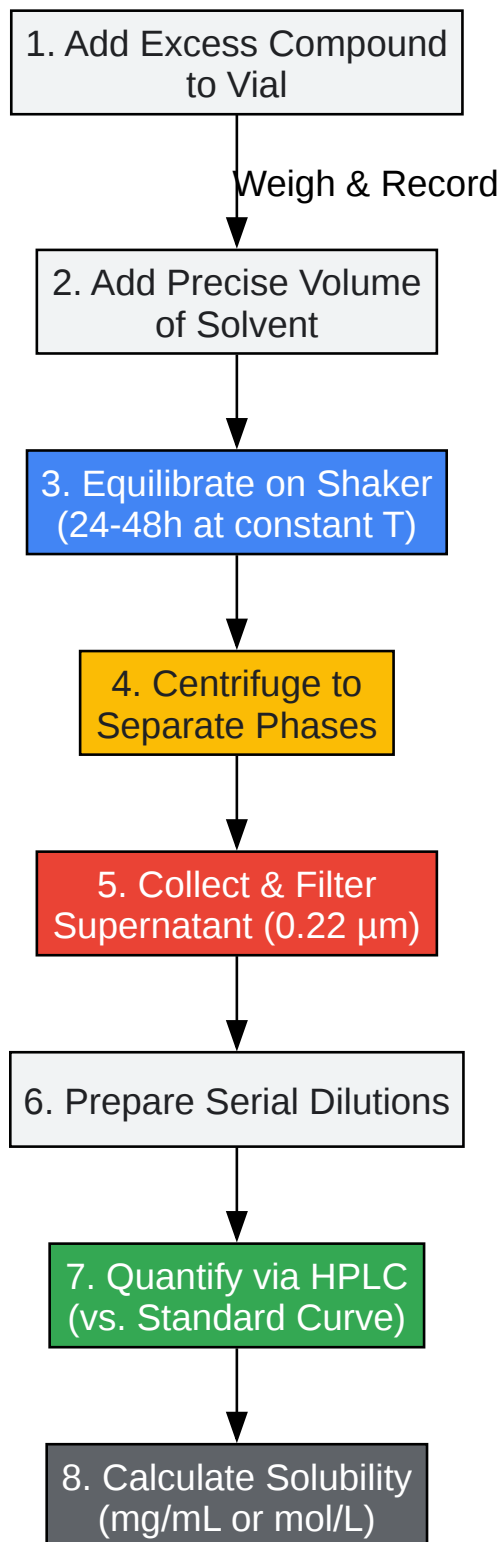
Procedure

- Preparation: Add an excess amount of **DBCO-PEG2-NH-Boc** to a clean, tared vial. The amount should be more than what is expected to dissolve. Record the exact weight.
- Solvent Addition: Add a precise volume of the chosen solvent to the vial.
- Equilibration: Tightly cap the vial and place it on an orbital shaker at a constant, controlled temperature (e.g., 25°C). Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure the solution reaches saturation.
- Phase Separation: After equilibration, let the vial stand to allow undissolved solid to settle. For a more complete separation, centrifuge the vial at a high speed (e.g., 10,000 x g) for 15-20 minutes.
- Sample Collection: Carefully collect an aliquot of the clear supernatant without disturbing the solid pellet.
- Filtration: Immediately filter the supernatant through a 0.22 μm syringe filter to remove any remaining micro-particulates.
- Dilution: Prepare a series of accurate dilutions of the filtered supernatant using the same solvent.
- Quantification: Analyze the diluted samples using a validated HPLC method to determine the concentration of the dissolved compound. A standard curve prepared with known concentrations of **DBCO-PEG2-NH-Boc** is required for accurate quantification.
- Calculation: The solubility is the concentration determined by HPLC, multiplied by the dilution factor. It is typically expressed in mg/mL or mol/L.

Visualization of Experimental Workflow

The logical flow of the solubility determination protocol can be visualized as follows.

Workflow for Solubility Determination



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Caption: A flowchart of the shake-flask method for determining compound solubility.

Conclusion

DBCO-PEG2-NH-Boc exhibits good solubility in common organic solvents such as DMSO, DMF, and DCM, which makes the preparation of concentrated stock solutions straightforward. Its aqueous solubility is enhanced by the PEG2 linker but may be limited for high concentrations, often necessitating the use of co-solvents for bioconjugation reactions in aqueous media. For precise solubility determination in a specific buffer or solvent system, a rigorous experimental method such as the shake-flask protocol is recommended.

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References

- 1. DBCO-PEG2-NH-Boc, 2377004-08-3 | BroadPharm [broadpharm.com]
- 2. tebubio.com [tebubio.com]
- 3. DBCO PEG, Click Chemistry Tool | BroadPharm [broadpharm.com]
- 4. DBCO-PEG-NH-Boc, MW 5,000 | BroadPharm [broadpharm.com]
- 5. DBCO-PEG2-amine, 2250216-96-5 | BroadPharm [broadpharm.com]
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